

Molecular weight of 2-Methoxy-1-naphthalenemethanol

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Compound of Interest

Compound Name: 2-Methoxy-1-naphthalenemethanol

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Technical Guide: 2-Methoxy-1-naphthalenemethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and relevant biological context of **2-Methoxy-1-naphthalenemethanol**. The information is intended to serve as a valuable resource for professionals engaged in chemical research and drug development.

Chemical and Physical Properties

2-Methoxy-1-naphthalenemethanol is an organic compound featuring a naphthalene core substituted with a methoxy and a hydroxymethyl group. Its chemical characteristics are summarized below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ O ₂	[1][2][3]
Molecular Weight	188.23 g/mol	[1][3]
CAS Number	40696-22-8	[1][2][3]
Appearance	White to light yellow to dark green powder/crystal	[4]
Melting Point	100-104 °C	[5]
Boiling Point	283.23 °C (estimated)	[5]
Purity	>98.0% (GC)	[4]
Synonyms	1-(Hydroxymethyl)-2-methoxynaphthalene, (2-methoxynaphthalen-1-yl)methanol	[2][4][6]

Synthesis of 2-Methoxy-1-naphthalenemethanol

A common and efficient method for the synthesis of **2-Methoxy-1-naphthalenemethanol** is the reduction of 2-Methoxy-1-naphthaldehyde. The use of sodium borohydride (NaBH₄) is favored for its mild reaction conditions and high yields.

Experimental Protocol: Reduction of 2-Methoxy-1-naphthaldehyde

This protocol details the procedure for the synthesis of **2-Methoxy-1-naphthalenemethanol**.

Materials and Reagents:

- 2-Methoxy-1-naphthaldehyde
- Sodium borohydride (NaBH₄)
- Methanol

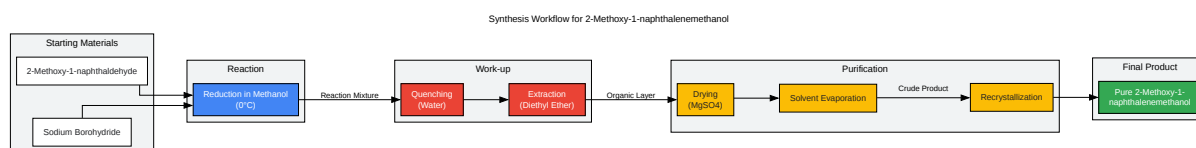
- Deionized Water
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)
- Brine (saturated NaCl solution)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-Methoxy-1-naphthaldehyde in methanol at room temperature.
- **Reduction:** Cool the solution to 0 °C using an ice bath. Slowly add sodium borohydride in small portions over 15-20 minutes, ensuring the temperature remains low to control the exothermic reaction.
- **Reaction Monitoring:** Stir the mixture at 0 °C and monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, slowly add deionized water to quench the excess sodium borohydride.
- **Extraction:** Add diethyl ether to the mixture and transfer it to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice more with diethyl ether.
- **Washing:** Combine the organic extracts and wash them sequentially with deionized water and brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate. Filter off the drying agent and remove the solvent from the filtrate using a rotary evaporator to yield the crude product.
- **Purification:** Purify the crude **2-Methoxy-1-naphthalenemethanol** by recrystallization from a suitable solvent to obtain the final product.

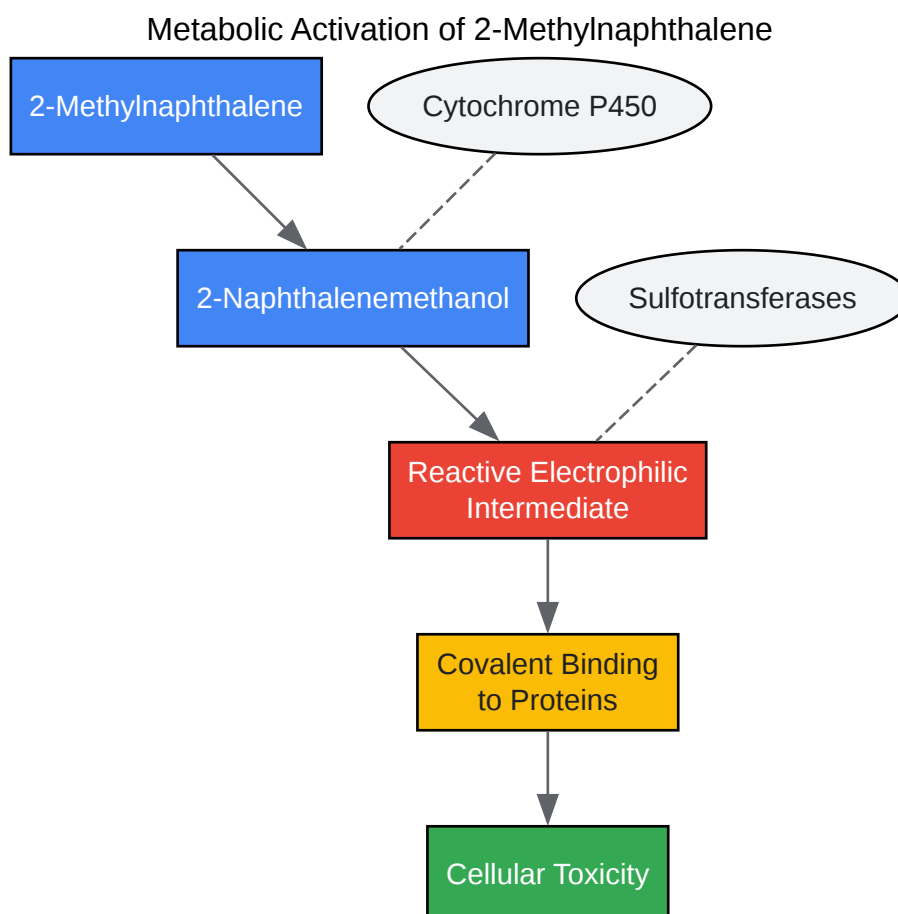
Visualizations

The following diagrams illustrate key processes related to naphthalenemethanol compounds.



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Caption: Experimental workflow for the synthesis of **2-Methoxy-1-naphthalenemethanol**.



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Caption: Metabolic pathway of a related naphthalene derivative.

Biological Context

While **2-Methoxy-1-naphthalenemethanol** itself is not extensively studied for direct biological activity, related compounds such as 2-naphthalenemethanol are known to be involved in metabolic processes. For instance, 2-naphthalenemethanol is a metabolite of 2-methylnaphthalene, an environmental pollutant. The metabolic activation of 2-methylnaphthalene, which proceeds through the formation of 2-naphthalenemethanol by cytochrome P450 enzymes, can lead to the generation of reactive electrophilic intermediates that cause cellular toxicity through covalent binding to proteins.[1] This highlights the importance of understanding the metabolism of naphthalene derivatives in the context of toxicology and drug development.

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